

2-Isocyanatooxane: Technical Guide to Structure, Synthesis, and Reactivity[1]

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Compound of Interest

Compound Name: Tetrahydro-2-isocyanato-2H-pyran

CAS No.: 1194-00-9

Cat. No.: B072949

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Executive Summary

2-Isocyanatooxane (commonly Tetrahydropyran-2-yl isocyanate) is a specialized heterocyclic electrophile used primarily in organic synthesis and medicinal chemistry.[1][2][3] Characterized by an isocyanate group ($-N=C=O$) attached to the anomeric (C2) position of a saturated oxygen heterocycle, it serves as a critical intermediate for introducing the tetrahydropyran (THP) moiety into amines and alcohols via urea and carbamate linkages.

This guide provides a rigorous technical analysis of 2-isocyanatooxane, focusing on its in situ generation via Curtius rearrangement, its reactivity profile dominated by the anomeric effect, and its application in constructing pharmacophores and protecting groups.[4]

Chemical Structure & Properties[1][5][6]

Structural Identity[1]

- IUPAC Name: 2-Isocyanatotetrahydro-2H-pyran[4]
- Common Name: Tetrahydropyran-2-yl isocyanate[4][2]

- Molecular Formula: $C_6H_9NO_2$ [\[4\]](#)
- Molecular Weight: 127.14 g/mol
- Key Functional Group: Isocyanate (electrophilic) at the hemiacetal carbon.

The Anomeric Effect and Stability

The reactivity of 2-isocyanatooxane is distinct from aliphatic isocyanates due to the anomeric effect. The C2 position is adjacent to the ring oxygen, creating a hemiaminal-like environment upon reaction.

- Conformation: The isocyanate group often adopts an axial orientation to maximize the hyperconjugative stabilization (
), although steric bulk can force an equatorial shift depending on substitution patterns.[\[4\]](#)
- Hydrolytic Instability: Unlike standard alkyl isocyanates, the hydrolysis product of 2-isocyanatooxane is 2-aminotetrahydropyran, a hemiaminal ether.[\[4\]](#) This intermediate is inherently unstable and spontaneously collapses to 5-hydroxypentanal (or its oligomers), making strict anhydrous conditions mandatory for successful coupling.[\[4\]](#)

Synthesis Protocol: The Curtius Rearrangement[\[6\]](#) [\[7\]](#)[\[8\]](#)[\[9\]](#)

Due to the thermal and hydrolytic instability of isolated 2-isocyanatooxane, the industry-standard method for its utilization is one-pot generation via the Curtius rearrangement of tetrahydropyran-2-carboxylic acid. The use of Diphenylphosphoryl azide (DPPA) avoids the isolation of potentially explosive acyl azides.

Reagents & Materials[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Substrate: Tetrahydropyran-2-carboxylic acid (1.0 equiv).
- Reagent: Diphenylphosphoryl azide (DPPA) (1.1 equiv).[\[4\]](#)
- Base: Triethylamine (Et_3N) (1.2 equiv) - promotes deprotonation.

- Solvent: Anhydrous Toluene or THF (0.1 - 0.2 M concentration).
- Nucleophile: Primary/Secondary Amine (for urea) or Alcohol (for carbamate).[\[4\]](#)[\[2\]](#)[\[5\]](#)

Step-by-Step Methodology

Phase 1: Acyl Azide Formation

- Charge a flame-dried reaction vessel with Tetrahydropyran-2-carboxylic acid and anhydrous Toluene under an inert atmosphere (N₂ or Ar).
- Add Et₃N and stir at ambient temperature (20–25°C) for 10 minutes.
- Add DPPA dropwise over 15 minutes.[\[4\]](#) Exotherm Warning: Monitor internal temperature.
- Stir for 1–2 hours at room temperature.
 - Checkpoint: Monitor TLC for consumption of acid.

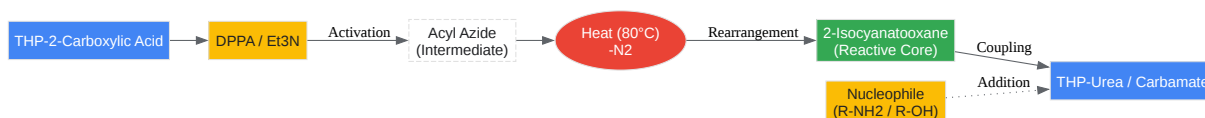
Phase 2: Rearrangement to Isocyanate 5. Heat the reaction mixture to 80–90°C. 6. Observe gas evolution (N₂ release).[\[4\]](#) Maintain temperature for 1–2 hours until gas evolution ceases.

- Validation: FT-IR analysis of an aliquot should show a strong characteristic isocyanate peak at ~2260 cm⁻¹.

Phase 3: Nucleophilic Trapping 7. Cool the mixture to 0–25°C (depending on nucleophile reactivity). 8. Add the Nucleophile (Amine or Alcohol) dissolved in minimal Toluene.

- Note: For unreactive alcohols, catalytic Dibutyltin Dilaurate (DBTDL) or heating may be required.[\[4\]](#)
- Stir until the isocyanate peak (2260 cm⁻¹) disappears by IR.
- Perform aqueous workup and purification (typically column chromatography).[\[4\]](#)

Synthesis Pathway Diagram[\[1\]](#)



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Caption: One-pot synthesis workflow via DPPA-mediated Curtius rearrangement.

Reactivity Profile & Mechanism[1]

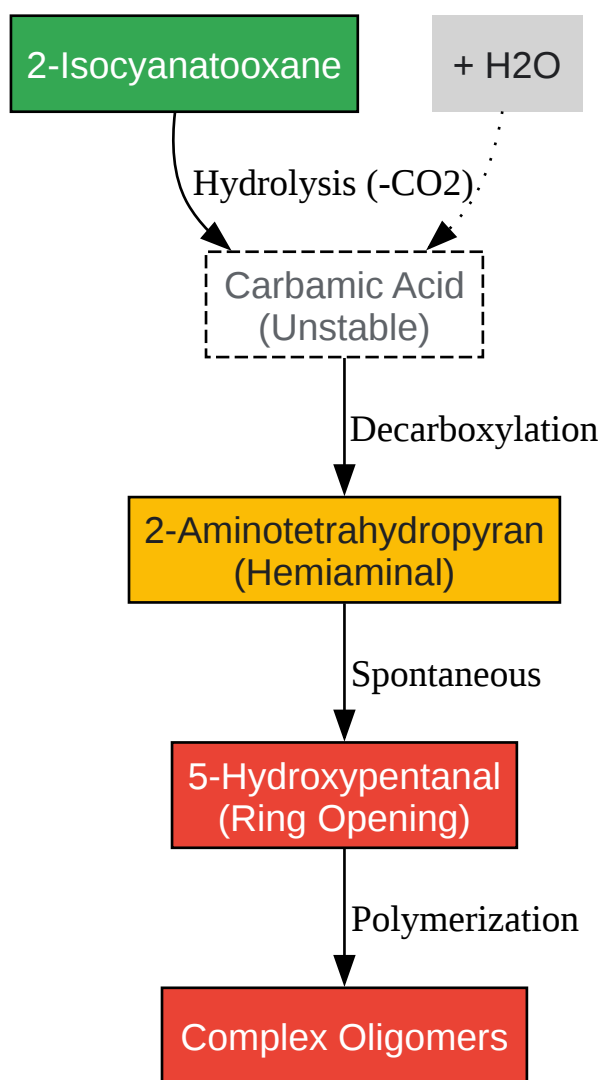
Nucleophilic Addition

The carbon of the isocyanate group is highly electrophilic. Upon attack by a nucleophile, the negative charge is delocalized onto the nitrogen/oxygen, followed by proton transfer.[4]

Nucleophile	Product Class	Reaction Conditions	Yield Expectation
Primary Amine (R-NH ₂)	N-THP-N'-alkyl Urea	0°C to RT, fast	High (>80%)
Secondary Amine (R ₂ NH)	N-THP-N',N'-dialkyl Urea	RT, moderate rate	Good (60-80%)
Alcohol (R-OH)	THP-Carbamate	Reflux or Catalyst (DBTDL)	Moderate-Good
Water	DEGRADATION	Any trace moisture	N/A (Side Products)

Hydrolytic Degradation Pathway

The interaction with water is the primary failure mode in 2-isocyanatooxane chemistry. Unlike standard ureas, the resulting THP-amine is not isolable.[4]



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Caption: Degradation pathway of 2-isocyanatooxane in the presence of moisture.

Applications in Drug Development[1][6][9]

THP-Protected Ureas

2-Isocyanatooxane acts as a reagent to introduce the tetrahydropyran group as a protecting group for ureas. The THP group can be removed under acidic conditions (e.g., HCl/MeOH or AcOH), regenerating the free urea.[4] This is valuable when the urea hydrogen requires masking during alkylation steps.

Pharmacophore Installation

The tetrahydropyran ring is a common pharmacophore in medicinal chemistry, improving solubility and metabolic stability compared to cyclohexyl analogs.[4]

- Nitrosoureas: Historically, 2-isocyanatooxane was used to synthesize THP-analogs of nitrosourea alkylating agents (cancer chemotherapy), attempting to modulate the lipophilicity and blood-brain barrier penetration of the drug.
- Combinatorial Libraries: As a "scavenger" or building block in diversity-oriented synthesis, it reacts rapidly with amine libraries to cap sequences or create urea-linked diversity.[4]

Safety & Handling

- Sensitizer: Like all isocyanates, 2-isocyanatooxane is a potent respiratory and skin sensitizer.[4] All operations must be conducted in a fume hood.
- Explosion Hazard (Precursor): While DPPA minimizes risk, the acyl azide intermediate is energetic.[4] Do not distill or concentrate the acyl azide solution to dryness.
- Moisture Sensitivity: Store reagents under inert gas. Glassware must be flame-dried.

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